

Comprehensive Safety and Handling Guide for Antimony-125

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Compound of Interest

Compound Name: Antimony-125

Cat. No.: B081612

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This guide provides essential safety and logistical information for the handling and disposal of **Antimony-125** (^{125}Sb), tailored for researchers, scientists, and drug development professionals. The following procedures are designed to mitigate the dual chemical and radiological risks associated with this isotope.

Hazard Summary for Antimony-125

Antimony-125 is a radioisotope that presents both chemical and radiological hazards. As a heavy metal, antimony can be toxic if inhaled or ingested. As a radionuclide, it emits beta and gamma radiation, requiring specific precautions to prevent unnecessary radiation exposure.

Property	Value	Citation
Half-Life	2.759 years	[1]
Decay Mode	Beta (β^-) Emission	[1] [2]
Primary Emissions	Beta (β^-) Particles and Gamma (γ) Rays	[1]
Max. Beta Energy	0.767 MeV	[2]
Principal Gamma Energies	428 keV (30%), 601 keV (18%), 636 keV (11%)	[3]
Specific Gamma Ray Constant	0.38 R-m ² /Ci-hr	[4]
Annual Limit on Intake (ALI)	500 μ Ci (Inhalation), 2000 μ Ci (Ingestion)	[3]
Primary Chemical Hazards	Irritation to skin, eyes, and respiratory tract.	

Personal Protective Equipment (PPE)

A combination of standard chemical PPE and radiological protection is mandatory when handling **Antimony-125**.

PPE Category	Item	Specification and Purpose
Body Protection	Lab Coat	Standard laboratory coat to prevent contamination of personal clothing.
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Inspect gloves for tears and replace them frequently to prevent skin contamination.
Eye Protection	Safety Goggles	Wear chemical splash goggles to protect against splashes of radioactive solutions.
Dosimetry	Whole-body and Finger-ring Dosimeters	Required for handling 5 mCi or more, or 1 mCi amounts weekly, to monitor radiation dose. ^[3]
Respiratory Protection	Dust Mask / Respirator	Required if there is a risk of generating airborne dust or aerosols containing antimony.

Operational Plan: Step-by-Step Guidance

Adherence to a strict operational workflow is critical to ensure safety. The following steps outline the process from preparation to post-procedure cleanup.

3.1. Preparation and Engineering Controls

- Designated Work Area: All work with **Antimony-125** must be conducted in a designated and properly labeled radioactive materials area.
- Ventilation: Handle all unsealed sources of **Antimony-125** in a certified chemical fume hood to prevent inhalation of any airborne contaminants.
- Shielding:

- Beta Shielding: Use low-Z materials like plastic (1.7 mm thickness will absorb all beta emissions) or acrylic to shield against beta particles.[3] This minimizes the production of Bremsstrahlung (braking radiation).
- Gamma Shielding: Place lead shielding around the beta shield to attenuate gamma rays. A thickness of 1.5 cm of lead will reduce the gamma dose rate by approximately 90%. [3]
- Radiation Survey: Before starting work, perform a background radiation survey of the work area with an appropriate survey meter (e.g., a Geiger-Müller counter with a pancake probe or a sodium iodide detector).[3]
- Gather Materials: Assemble all necessary equipment, including shielded containers for the stock vial and waste, remote handling tools (tongs), and decontamination supplies, before introducing the radioactive material to the work area.

3.2. Safe Handling Procedures

- Don PPE: Put on all required personal protective equipment as listed in the table above.
- Handle with Care: Use tongs and other remote handling tools to maximize the distance between your body and the radioactive source.
- Prevent Contamination: Cover work surfaces with absorbent, plastic-backed paper. Change gloves frequently, especially if you suspect they have become contaminated.
- Monitor Continuously: Keep a survey meter nearby and perform periodic surveys of your hands, clothing, and the work area during the procedure to detect any contamination promptly.

3.3. Post-Procedure Actions

- Waste Segregation: Securely close and label all waste containers. Segregate radioactive waste according to its form (dry solid, liquid, sharps) and half-life.
- Area Decontamination: Clean the work area thoroughly.
- Final Survey: Conduct a final, detailed survey of the work area, equipment, and yourself to ensure no residual contamination is present. Document the results of the survey.

- Remove PPE: Remove PPE in the correct order (gloves first, then lab coat, then goggles) to avoid cross-contamination. Wash hands thoroughly after removing all PPE.

Disposal Plan

Radioactive waste disposal must comply with institutional and regulatory requirements. Always consult with your institution's Radiation Safety Officer (RSO) for specific procedures.

- Waste Segregation:
 - Dry Solid Waste: Items such as gloves, absorbent paper, and plasticware should be placed in a designated, shielded, and clearly labeled radioactive waste container.
 - Liquid Waste: Aqueous radioactive liquid waste should be stored in a labeled, sealed, and secondarily contained vessel. Do not mix with organic solvents unless specified by your RSO.
 - Sharps Waste: Needles, syringes, and other sharps must be placed in a puncture-proof container specifically designated for radioactive sharps.
- Labeling: All radioactive waste containers must be clearly labeled with the "Caution, Radioactive Material" symbol, the isotope (¹²⁵Sb), the activity level, the date, and the chemical form.
- Storage: Store waste in a designated and shielded area away from high-traffic locations until it is collected by the institutional waste management service.
- Collection: Follow your institution's protocol for requesting a radioactive waste pickup. Complete all required paperwork accurately.

Emergency Procedures

5.1. Minor Spills (Low volume, contained on absorbent paper)

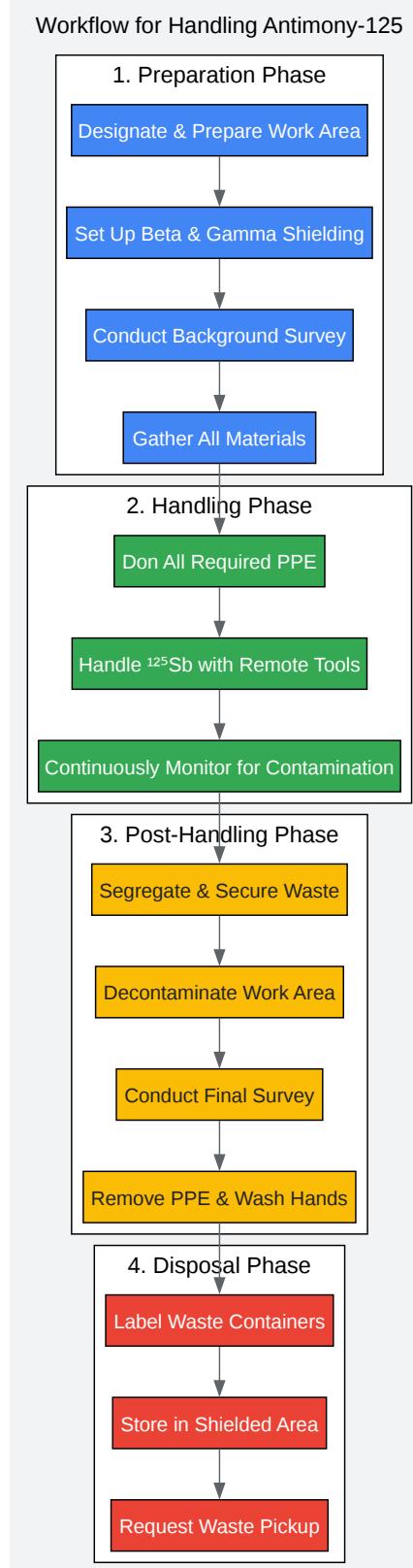
- Notify: Inform others in the immediate area.
- Contain: Use absorbent paper to prevent the spill from spreading.

- Clean: Wearing appropriate PPE, clean the area from the outer edge of the spill inward. Place all contaminated materials in a radioactive waste bag.
- Survey: Survey the area, your hands, and your clothing for contamination.
- Report: Report the incident to the RSO.

5.2. Major Spills (Higher volume, spread over a larger area)

- Evacuate: Alert all personnel to evacuate the immediate area.
- Isolate: Secure the area to prevent entry.
- Notify: Contact the institutional RSO immediately.
- Decontaminate Personnel: If you are contaminated, remove contaminated clothing and wash the affected skin area with mild soap and lukewarm water.

Workflow for Handling Antimony-125



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Caption: Logical workflow for handling **Antimony-125** from preparation to disposal.

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